

Comparative Efficacy of Diclosulam in Combination with Glyphosate for Burndown Applications

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A comprehensive guide for researchers and weed science professionals evaluating pre-plant weed control strategies.

This guide provides a detailed comparison of burndown herbicide programs, with a focus on the inclusion of **diclosulam** as a tank-mix partner with glyphosate. While direct, peer-reviewed studies exhaustively comparing a **diclosulam**-glyphosate tank mix against a wide array of alternatives are limited, this document synthesizes available experimental data to offer a robust comparative analysis. The information presented is intended to aid in the design of effective burndown strategies for managing a broad spectrum of weeds, including those with developed herbicide resistance.

I. Efficacy of Diclosulam in Burndown Herbicide Programs

Diclosulam is a triazolopyrimidine sulfonanilide herbicide that provides pre-emergence control of a variety of broadleaf weeds. When included in a burndown program, its primary role is to provide residual activity, controlling later flushes of weeds and complementing the post-emergence activity of non-selective herbicides like glyphosate.

Key Experimental Data:



A study conducted in Palotina, PR, Brazil, during the 2018/19 season evaluated the efficacy of various pre-emergent herbicides, including **diclosulam**, in combination with non-selective burndown herbicides for the control of Conyza spp.[1]. While this study did not use glyphosate as the burndown partner, it provides valuable insights into the contribution of **diclosulam** to weed control in a burndown scenario.

Table 1: Efficacy of **Diclosulam** in Combination with Burndown Herbicides on Conyza spp. Control (%)

| Treatment | Rate (g a.i./ha) | 7 DAA | 14 DAA | 21 DAA | 35 DAA |
|-----------------------------|---------------------|-------|--------|--------|--------|
| Diclosulam + Diquat | 29.4 + 400 | 90.0 | 92.5 | 94.8 | 95.8 |
| Diclosulam + Paraquat | 29.4 + 400 | 88.8 | 91.3 | 94.3 | 95.3 |
| Diclosulam + Glufosinate | 29.4 + 400 | 83.8 | 90.0 | 93.8 | 94.8 |
| Control (weedy) | - | 0.0 | 0.0 | 0.0 | 0.0 |

Source: Adapted from Albrecht et al., 2021. DAA = Days After Application.[1]

The same study also reported minor, transient crop injury from treatments containing **diclosulam**, with symptoms peaking at 21 DAA and plants subsequently recovering.

Table 2: Soybean Injury (%) from Herbicide Mixtures Containing **Diclosulam**



| Treatment | Rate (g a.i./ha) | 14 DAA | 21 DAA | 28 DAA | 35 DAA |
|-----------------------------|---------------------|--------|--------|--------|--------|
| Diclosulam + Diquat | 29.4 + 400 | 0.0 | 10.3 | 8.8 | 6.3 |
| Diclosulam + Paraquat | 29.4 + 400 | 0.0 | 9.8 | 8.3 | 5.8 |
| Diclosulam + Glufosinate | 29.4 + 400 | 0.0 | 9.3 | 7.8 | 5.3 |

Source: Adapted from Albrecht et al., 2021.[1]

II. Comparative Efficacy of Alternative Burndown Herbicide Programs

A variety of herbicide tank mixes are utilized for burndown weed control, often centered around a non-selective herbicide like glyphosate or paraquat, combined with herbicides that provide activity on glyphosate-resistant broadleaf weeds and/or residual control.

Table 3: General Comparative Efficacy of Common Burndown Herbicide Programs on Key Weeds



| Herbicide Program | Giant Foxtail | Common Lambsquart ers | Common Ragweed | Giant Ragweed | Marestail (glyphosate -resistant) |
|--------------------------|------------------|-----------------------------|-------------------|------------------|---|
| Glyphosate | 9 | 7 | 8 | 8 | - |
| Glyphosate + 2,4-D | 9 | 9 | 9 | 9 | 8 |
| Glyphosate + Dicamba | 9 | 9 | 9 | 9 | 9 |
| Paraquat + Metribuzin | 8 | 8 | 8 | 7 | 8 |
| Glufosinate | 8 | 8 | 9 | 9 | 9 |
| Glyphosate + Sharpen | 9 | 9 | 9 | 9 | 9 |

Weed control rating: 9 = 90-100%; 8 = 80-90%; 7 = 70-80%; - = less than 60% control. Ratings are for control of existing vegetation and may vary based on weed size, environmental conditions, and application rates.[2][3]

III. Experimental Protocols

The following is a representative experimental protocol for evaluating burndown herbicide efficacy, based on methodologies described in the cited literature[1].

- Experimental Design: Randomized complete block design with four replications.
- Plot Size: Individual plots are typically 3 meters wide by 5 meters long.
- · Herbicide Application:
 - Application Equipment: CO2-pressurized backpack sprayer.
 - o Nozzles: Flat-fan nozzles.
 - Spray Volume: 150-200 L/ha.



- Pressure: Calibrated to deliver a constant pressure (e.g., 2.0 kgf/cm²).
- Environmental Conditions: Documented at the time of application, including air temperature, relative humidity, and wind speed.
- Weed Assessment:
 - Weed Species and Density: Identified and recorded prior to application.
 - Efficacy Evaluation: Visual assessment of percent weed control (0% = no control, 100% = complete control) at specified intervals after application (e.g., 7, 14, 21, and 35 DAA).
 - Crop Injury: Visual assessment of phytotoxicity on a scale of 0% (no injury) to 100% (crop death) at the same intervals as weed control evaluations.
- Statistical Analysis: Data are subjected to analysis of variance (ANOVA), and means are compared using a statistical test such as Tukey's test at a specified significance level (e.g., P < 0.05).

IV. Visualizations



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Caption: Experimental workflow for burndown herbicide efficacy trials.

Caption: Simplified signaling pathways for glyphosate and **diclosulam**.

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